

# Linderanine C CAS number and commercial suppliers

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## Compound of Interest

Compound Name: *Linderanine C*

Cat. No.: *B15595730*

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## Linderanine C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Linderanine C**, a sesquiterpenoid of significant interest in the scientific community. Due to the limited availability of a specific CAS Registry Number for **Linderanine C** in publicly accessible databases, this document will focus on the available scientific literature concerning its biological activities and related compounds. We will also address the distinction between **Linderanine C** and the closely related compound, Linderane.

## Chemical Identification: The Challenge of Linderanine C's CAS Number

As of this writing, a specific CAS Registry Number for **Linderanine C** has not been definitively identified in broad chemical databases. It is crucial to distinguish **Linderanine C** from a similar-sounding compound, Linderane, which has the assigned CAS Number 13476-25-0. The two are distinct chemical entities.

Scientific literature describes **Linderanine C** as a sesquiterpenoid isolated from the plant *Lindera aggregata*. One study notes that another compound, Linderanlide A, is a C-8 epimer of **Linderanine C**, highlighting their structural differences. The absence of a dedicated CAS number for **Linderanine C** presents a challenge for procurement and regulatory tracking.

Researchers are advised to exercise caution and verify the identity of any acquired samples through analytical means.

## Commercial Suppliers

The lack of a specific CAS number for **Linderanine C** makes it difficult to identify commercial suppliers with certainty. Suppliers often list products by CAS number to ensure clarity.

Researchers seeking to procure **Linderanine C** may need to:

- Contact specialty chemical suppliers who synthesize or isolate natural products.
- Inquire with companies that list compounds from *Lindera aggregata*.
- Specify the desired chemical structure and provide relevant literature references to ensure the correct compound is being requested.

A search for suppliers of the related compound, Linderane (CAS 13476-25-0), may yield companies that also have the capability to isolate or synthesize **Linderanine C**.

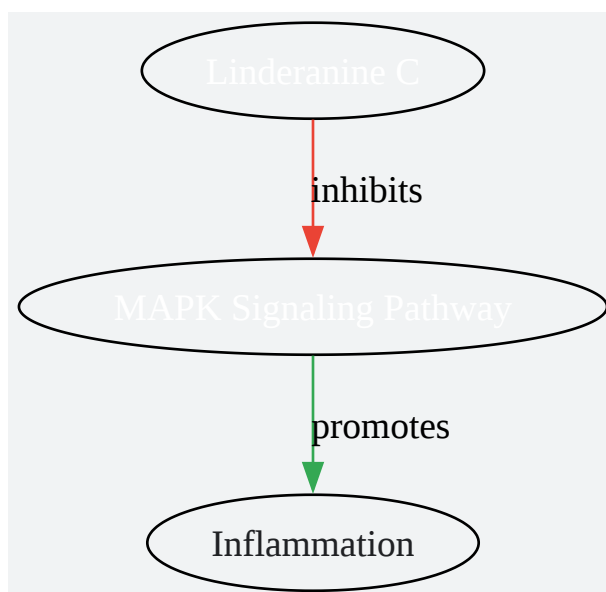
## Scientific and Technical Data

While specific quantitative data and detailed experimental protocols for **Linderanine C** are not readily available in a centralized format, a recent study has shed light on its potential therapeutic effects.

A 2024 study published in *Biomedicine & Pharmacotherapy* investigated the role of **Linderanine C** in regulating macrophage polarization as a potential treatment for ulcerative colitis. The study found that **Linderanine C** (referred to as LDC in the paper) demonstrated significant anti-inflammatory activity.

## Signaling Pathway

The aforementioned study suggests that **Linderanine C** exerts its anti-inflammatory effects by inhibiting the MAPK signaling pathway. This pathway is a critical regulator of cellular processes, including inflammation.



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## Experimental Protocols

Detailed experimental protocols for **Linderanine C** are not widely published. Researchers interested in replicating or building upon existing studies would need to refer to the specific methodologies outlined in the primary literature. For instance, the study on ulcerative colitis would contain the protocols used for their in vitro and in vivo experiments.

## Conclusion

**Linderanine C** is a promising natural compound with demonstrated anti-inflammatory properties. However, the current lack of a specific CAS Registry Number presents a significant hurdle for researchers in terms of procurement and data consolidation. Further research is needed to fully characterize this compound, establish a unique identifier, and make it more accessible to the scientific community for continued investigation into its therapeutic potential. Professionals in drug development are encouraged to monitor the literature for new information regarding the synthesis, isolation, and biological activity of **Linderanine C**.

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